

N-(2-Bromo-4-methylphenyl)acetamide

molecular weight and formula

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Compound of Interest

Compound Name: N-(2-Bromo-4-methylphenyl)acetamide

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Technical Data Sheet: N-(2-Bromo-4-methylphenyl)acetamide

Audience: Researchers, scientists, and drug development professionals.

This document provides the fundamental molecular properties of **N-(2-Bromo-4-methylphenyl)acetamide**, a compound of interest in various research and development applications. The primary objective is to present the molecular formula and weight in a clear, structured format for easy reference.

Core Molecular Data

The essential properties of **N-(2-Bromo-4-methylphenyl)acetamide** have been determined and are summarized below. This data is crucial for stoichiometric calculations, analytical method development, and chemical synthesis.

Property	Value	Source
Molecular Formula	C9H10BrNO	[1][2]
Molecular Weight	228.09 g/mol	[1][2]
Synonyms	2'-Bromo-4'-methylacetanilide, Acetamide, N-(2-bromo-4-methylphenyl)-	[1][2]
CAS Number	614-83-5	[1][2]

Note on Isomers: It is important for researchers to distinguish **N-(2-Bromo-4-methylphenyl)acetamide** from its isomers, such as 2-Bromo-N-(4-methylphenyl)acetamide and N-(4-Bromo-2-methylphenyl)acetamide. While these isomers share the same molecular formula and weight, their structural differences lead to distinct physical, chemical, and biological properties[3][4]. Always verify the specific isomer using its unique CAS number.

The information presented in this data sheet is based on established chemical databases. Further in-depth analysis, including experimental protocols for specific applications or pathway analyses, would require a context of the compound's use in a particular biological or chemical system. Such detailed guides are beyond the scope of this fundamental data sheet.

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References

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- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 2-Bromo-N-(4-methylphenyl)acetamide | C9H10BrNO | CID 94722 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. N-(4-Bromo-2-methylphenyl)acetamide | C₉H₁₀BrNO | CID 222277 - PubChem [pubchem.ncbi.nlm.nih.gov]
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